

Dienogest-d4 long-term method robustness

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Compound Focus: Dienogest-d4

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Summary of Available Clinical Data

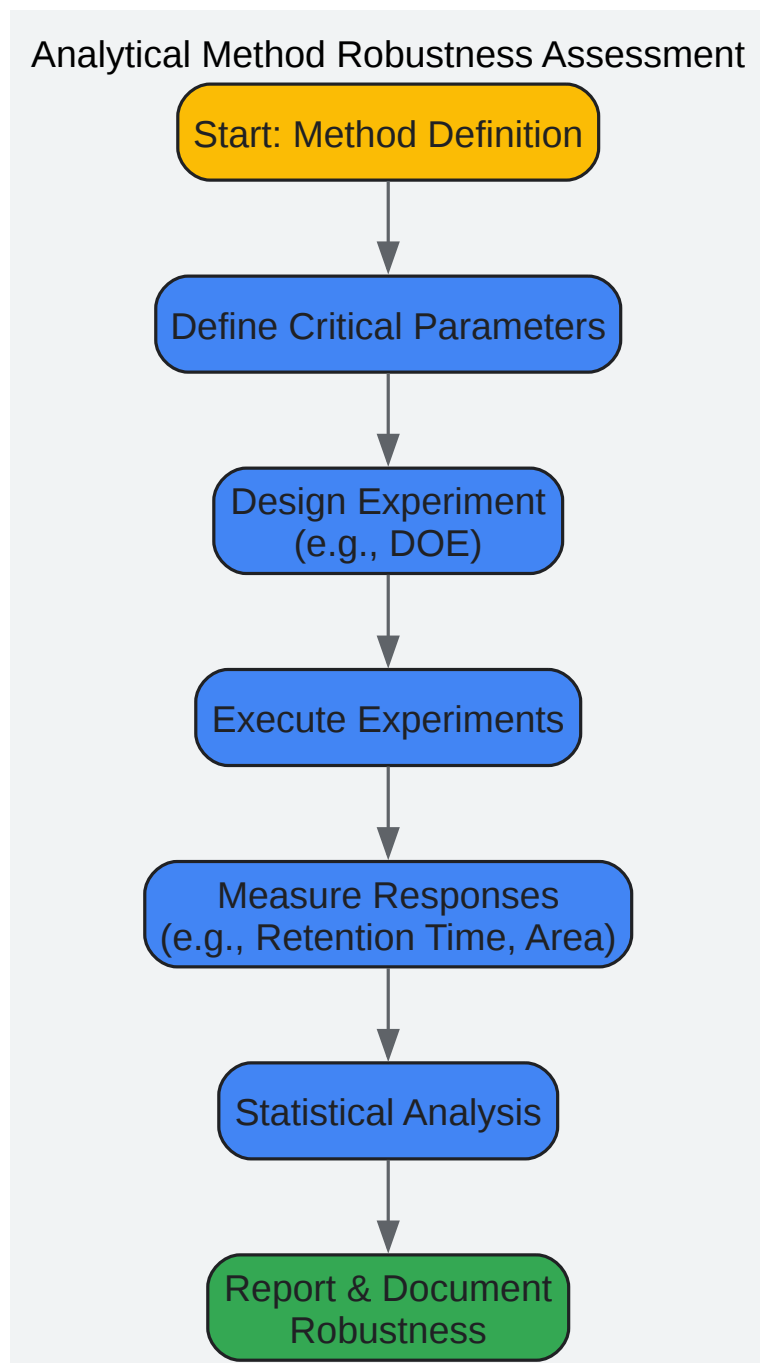
While not directly applicable to your needs, the search results did provide robust long-term clinical data for Dienogest. The table below summarizes key findings from these studies for your reference.

Study Focus	Duration	Key Efficacy Findings	Key Safety Findings
Endometriosis [1] [2]	Up to 108 months	Progressive reduction in endometrioma size (from 33.2 mm to 7 mm); significant improvement in dysmenorrhea, dyspareunia, dyschezia, and pelvic pain [1].	Most common side effects: menstrual alterations (22.9%), headache, weight gain, reduced libido; 27.6% of long-term users developed osteopenia [1].
Adenomyosis [3]	Up to 50 months	56% of patients achieved excellent pelvic pain control; 24% used the drug for over 24 months [3].	41% discontinued due to side effects (e.g., uncontrolled bleeding, headache, depression); older patients (≥45 years) were more likely to stop due to side effects [3].
Pooled Analysis [4]	Up to 65 weeks	Consistent reduction in endometriosis pain scores [4].	Well-tolerated profile; most common adverse reactions were headache, breast discomfort (<10%); bleeding pattern was manageable [4].

Experimental Workflow and Graphviz Diagram

Since the specific analytical protocols were not found, a general workflow for assessing method robustness is provided. You can adapt this high-level overview once you obtain the precise details for **Dienogest-d4**.

The following diagram outlines the key stages in a typical analytical method robustness assessment, which you can use as a template.



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References

1. Evaluation of long-term efficacy and safety of dienogest in ... [pmc.ncbi.nlm.nih.gov]
2. Evaluation of long-term efficacy and safety of dienogest in ... [pubmed.ncbi.nlm.nih.gov]
3. Long-term clinical outcomes of dienogest for ... [pmc.ncbi.nlm.nih.gov]
4. Safety and tolerability of dienogest in endometriosis [pmc.ncbi.nlm.nih.gov]

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